

Application Notes and Protocols: Mechanochemical Synthesis of Nano Calcium Silicate Powders

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Compound of Interest		
Compound Name:	CALCIUM SILICON	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the synthesis of nano calcium silicate powders via a mechanochemical route. This solvent-free, room temperature method offers a simple, energy-efficient, and environmentally friendly alternative to conventional high-temperature solid-state reactions and wet-chemical methods. [1][2] The resulting nano-sized calcium silicate particles exhibit properties that are highly advantageous for various applications, particularly in the field of drug delivery, owing to their biocompatibility, high surface area, and pH-responsive nature.[3][4]

Introduction to Mechanochemical Synthesis

Mechanochemical synthesis is a solid-state reaction technique that utilizes mechanical energy, typically from high-energy ball milling, to induce chemical transformations at the molecular level.[1][5] The process involves repeated fracturing and cold welding of powder particles, leading to a significant reduction in particle size and the formation of new phases.[1] Key advantages of this method include its operation at room temperature, which eliminates the need for expensive high-temperature equipment, and its solvent-free nature, making it an environmentally friendly "green" synthesis route.[2]

The synthesis of nano calcium silicate via this method typically proceeds through three stages:



- Comminution: The initial grinding of the raw materials to reduce their particle size and increase their surface area.[1][6]
- Recombination: The intimate mixing and reaction of the comminuted raw materials to form the final calcium silicate product.[1][6]
- Product Comminution: Further milling of the newly formed calcium silicate to achieve the desired nano-sized particles.[1][6]

Applications in Drug Development

Nano calcium silicate powders, particularly those with a mesoporous structure, are excellent candidates for drug delivery systems.[7][8] Their key attributes for this application include:

- High Biocompatibility and Biodegradability: Ensures minimal toxicity and safe clearance from the body.[3][4]
- High Specific Surface Area and Porosity: Allows for high drug loading capacity.[3][4][8]
- pH-Responsive Drug Release: Enables targeted drug delivery to specific sites, such as tumor microenvironments, which often have a lower pH.[3][4]
- Sustained Release Profile: Prolongs the therapeutic effect of the loaded drug.[3][4][7]
- Bioactivity: The ability to bond with bone and promote tissue regeneration makes them suitable for applications in orthopedics and dentistry.[3][8]

Experimental Protocol: Mechanochemical Synthesis of Nano Calcium Silicate

This protocol is based on the successful synthesis of nano calcium silicate powders as reported by Singh and Karmakar (2011).[1]

- 3.1. Materials and Equipment
- Raw Materials:
 - Calcium Carbonate (CaCO₃), high purity (99%)



- Dehydrated Silica Gel (SiO₂), high purity (99%)
- Equipment:
 - High-energy planetary ball mill (e.g., Retsch PM 100)
 - Zirconia grinding jar (500 ml capacity)
 - Zirconia milling balls (10 mm diameter)
 - Analytical balance
 - Spatula and weighing boats
- 3.2. Synthesis Procedure
- Stoichiometric Mixture Preparation:
 - Weigh stoichiometric amounts of calcium carbonate and dehydrated silica gel. The molar ratio of CaO to SiO₂ in the final product should be considered to determine the correct weights. For wollastonite (CaSiO₃), the molar ratio is 1:1.
 - Prepare a total of 5 g of the reactant mixture.
- Ball Milling:
 - Place the 5 g stoichiometric mixture into a 500 ml zirconia grinding jar.
 - Add 100 zirconia milling balls (10 mm diameter) to the jar.
 - Seal the jar and place it in the high-energy planetary ball mill.
 - Set the milling speed to 300 rpm.
 - Mill the powder for the desired duration. Samples can be prepared at various time points (e.g., 1, 3, 6, 10, 15, 20, and 26 hours) to study the progression of the reaction and the evolution of particle size.[1]
- Sample Collection:



- After the designated milling time, carefully open the grinding jar in a fume hood to avoid inhalation of fine powders.
- Collect the synthesized nano calcium silicate powder for characterization.

3.3. Characterization Techniques

The synthesized nano calcium silicate powders should be characterized to determine their phase composition, particle size, and morphology.

- X-ray Diffraction (XRD): To confirm the formation of the calcium silicate phase and determine the crystallite size.[1]
- Field Emission Scanning Electron Microscopy (FESEM): To observe the morphology and particle shape of the synthesized powders.[1]
- Transmission Electron Microscopy (TEM): To obtain high-resolution images of the nanoparticles and determine their size and crystallinity.[1]

Quantitative Data Summary

The following tables summarize the quantitative data obtained from the mechanochemical synthesis of nano calcium silicate.

Table 1: Effect of Milling Time on Particle Size[1]

Milling Time (hours)	Average Particle Size (nm)	
6	~21	
10	Not specified, but decreasing	
15	Not specified, but decreasing	
20	Not specified, but decreasing	
26	~13	

Table 2: Effect of Annealing on Particle Size[1]



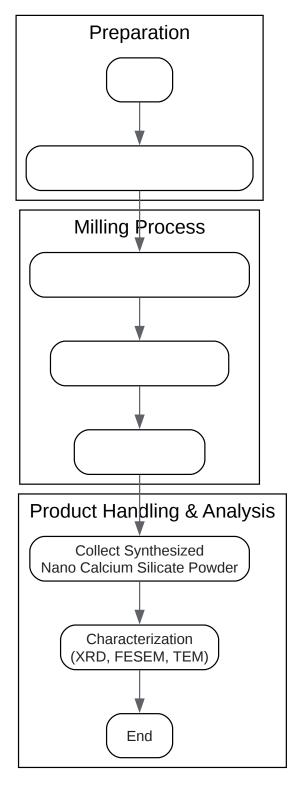
Sample	Annealing	Annealing Time	Average Particle
	Temperature (°C)	(hours)	Size (nm)
26-hour milled powder	750	10	~30

Visualizations

Experimental Workflow for Mechanochemical Synthesis



Experimental Workflow for Mechanochemical Synthesis



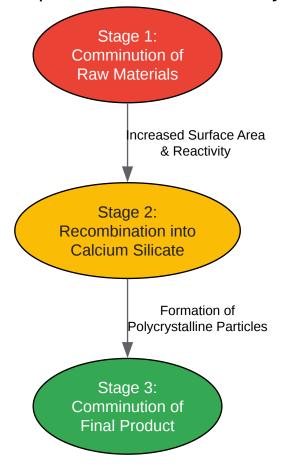
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Caption: Workflow for the mechanochemical synthesis of nano calcium silicate powders.



Logical Relationship of Mechanochemical Synthesis Stages

Logical Relationship of Mechanochemical Synthesis Stages



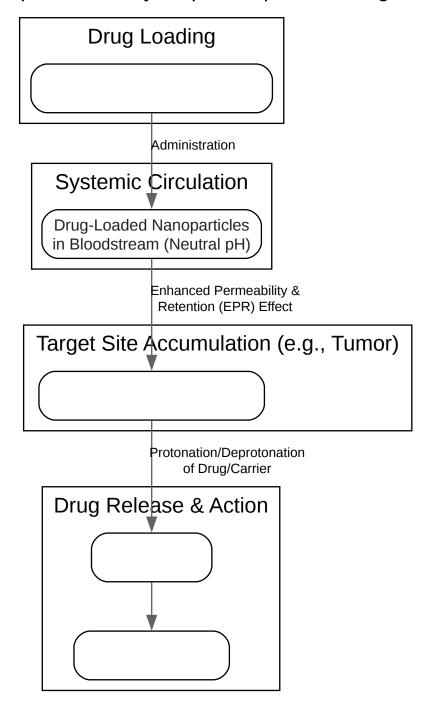
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Caption: The three sequential stages of mechanochemical synthesis.

Signaling Pathway for Drug Delivery Application



Conceptual Pathway for pH-Responsive Drug Delivery



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Caption: pH-responsive drug delivery using nano calcium silicate carriers.



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